

# Cefetamet Pivoxil therapeutic equivalence cefixime

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## Compound Focus: Cefetamet Pivoxil Hydrochloride

CAS No.: 111696-23-2

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## Drug Comparison Overview

The table below summarizes the key characteristics of these two oral third-generation cephalosporins based on the gathered data.

Feature	Cefetamet Pivoxil	Cefixime
Drug Generation	Third-generation cephalosporin [1]	Third-generation cephalosporin [1]
Administration	Oral prodrug (ester of Cefetamet) [2]	Orally available [1]
Typical Adult Dosage	250-500 mg twice daily [3]; 500 mg twice daily (for cUTI) [4]	200 mg twice daily [3]; 400 mg daily [5]
Primary Elimination	Renal [6]	Non-renal (~80%) [7]
Key PK/PD Consideration	Exhibits nonlinear pharmacokinetics [7]	Exhibits nonlinear pharmacokinetics [7]
Activity vs. *S. aureus*	Less active [1] [8]	Less active [1] [8]

Feature	Cefetamet Pivoxil	Cefixime
Stability to $\beta$ -lactamases	Good stability against classic $\beta$ -lactamases; most stable against extended-spectrum $\beta$ -lactamases (ESBLs) among oral cephalosporins [8]	Good stability against classic $\beta$ -lactamases [8]
Activity vs. Enterobacteriaceae	Borderline for low-level cephalosporinase producers; ineffective against high-level producers [8]	Borderline for low-level cephalosporinase producers; ineffective against high-level producers [8]

## Clinical Efficacy and Safety Data

Clinical studies from the 1990s directly compared the therapeutic equivalence of Cefetamet Pivoxil and Cefixime.

### Respiratory Tract Infections (RTIs)

- A double-blind study in patients with chronic respiratory tract infections found no significant difference in efficacy. The efficacy rate was **83.3%** for Cefetamet Pivoxil (1000 mg/day) and **72.7%** for Cefixime (400 mg/day) [5].
- Another controlled clinical study of 99 patients with respiratory and urinary tract infections reported clinical efficacy rates of **94.1%** for Cefetamet Pivoxil and **91.7%** for Cefixime, with no statistical difference [3].

### Urinary Tract Infections (UTIs)

- In the same study of 99 patients, the bacterial clearance rates were nearly identical: **95.3%** for Cefetamet Pivoxil and **95.1%** for Cefixime [3].
- A study on complicated UTIs compared Cefetamet Pivoxil (500 mg twice daily) to cefuroxime axetil, showing a high bacteriological success rate of **97.4%** for Cefetamet [4].

### Safety Profile

- In the study of 99 patients, adverse drug reactions occurred in **9.1%** of the Cefetamet Pivoxil group and **7.4%** of the Cefixime group, with no significant difference [3].
- The double-blind RTI study reported side effect incidences of **9.3%** (Cefetamet Pivoxil) and **3.9%** (Cefixime), and abnormal lab findings in **15.1%** (Cefetamet Pivoxil) and **14.7%** (Cefixime) of patients.

These differences were also not statistically significant [5]. Adverse events were generally mild to moderate and predominantly gastrointestinal [4] [1].

## Experimental Protocol Overview

For researchers, here is a summary of the methodologies from key clinical studies cited.

### 1. Randomized Controlled Clinical Study in Respiratory and Urinary Tract Infections [3]

- **Design:** Randomized, controlled clinical trial.
- **Patients:** 99 patients with respiratory or urinary tract infections.
- **Intervention:** Patients were randomized to receive either Cefetamet Pivoxil (250-500 mg) or Cefixime (200 mg), both administered orally twice daily for 7-10 days.
- **Evaluation:** Clinical efficacy, bacterial clearance rates, and adverse reactions were assessed. 89 patients were evaluated for efficacy.

### 2. Double-Blind Comparative Study in Chronic Respiratory Tract Infections [5]

- **Design:** Double-blind, comparative study.
- **Patients:** Patients with chronic respiratory tract infections (infectious exacerbation).
- **Intervention:** Cefetamet Pivoxil (1000 mg/day) vs. Cefixime (400 mg/day), orally in two divided doses for 14 days (in principle).
- **Evaluation:** Clinical efficacy was judged by both an independent committee and the attending physician. Bacteriological eradication and safety (side effects, laboratory findings) were also evaluated.

## Mechanisms and Workflows

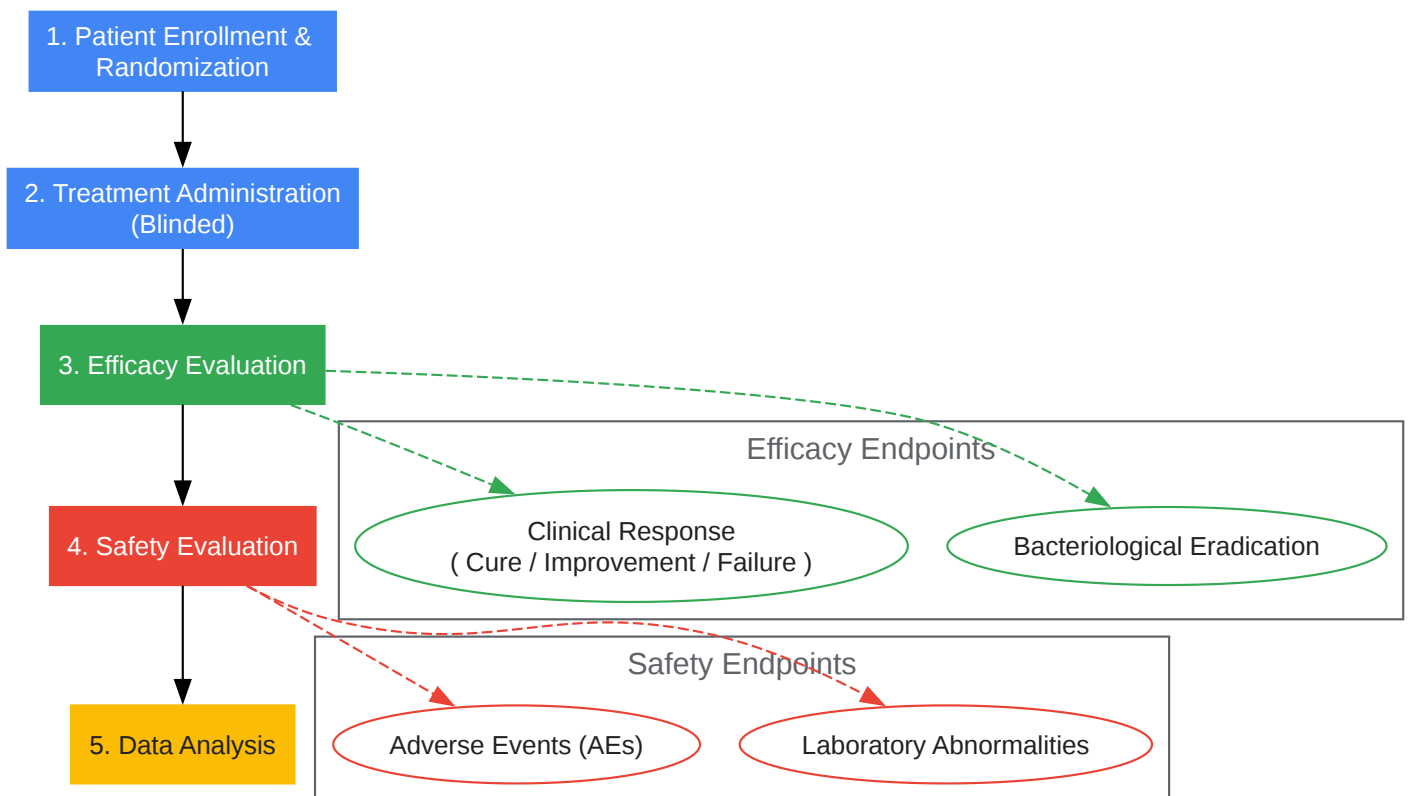
The following diagram illustrates the metabolic activation and mechanism of action shared by Cefetamet Pivoxil and other oral cephalosporin prodrugs.



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Cefetamet Pivoxil is a prodrug designed for improved oral absorption. It is hydrolyzed by esterases in the intestinal wall to its active form, Cefetamet [2]. The active drug exerts its bactericidal effect by binding to Penicillin-Binding Proteins (PBPs) in the bacterial cell wall, disrupting cell wall synthesis [2].

The diagram below outlines the key steps for conducting a clinical trial to comparatively evaluate antibiotic efficacy, reflecting the methodologies in the cited studies.



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## Research Considerations

- **Therapeutic Positioning:** The evidence suggests that in the 1990s, Cefetamet Pivoxil and Cefixime were therapeutically equivalent for respiratory and urinary tract infections. Current utility may be in cases of penicillin hypersensitivity or resistance to first-line therapy [1].

- **Spectrum Limitations:** A key consideration for both drugs is their reduced activity against *Staphylococcus aureus* compared to earlier-generation cephalosporins [1].
- **Stability to Resistance:** Cefetamet appears to have an advantage in stability against certain extended-spectrum  $\beta$ -lactamases (ESBLs) [8], though clinical confirmation is noted as needed.

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